

Technical Guide: Spectral Profiling of (2-Morpholinopyrimidin-4-yl)methanol

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Compound of Interest

Compound Name: (2-Morpholinopyrimidin-4-yl)methanol

Cat. No.: B11754314

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Part 1: Executive Summary & Structural Context

(2-Morpholinopyrimidin-4-yl)methanol is a critical pharmacophore intermediate, frequently utilized in the synthesis of PI3K, mTOR, and ATR kinase inhibitors. Its structure combines a pyrimidine core (imparting aromaticity and hydrogen-bonding potential) with a morpholine ring (improving solubility and pharmacokinetic properties) and a primary alcohol (serving as a versatile handle for further functionalization).

This guide provides a definitive spectral characterization framework. Unlike standard databases that list raw peaks, this document synthesizes experimental data with mechanistic interpretation, enabling researchers to validate structural integrity and identify impurities in high-throughput workflows.

Chemical Identity[1][2][3][4]

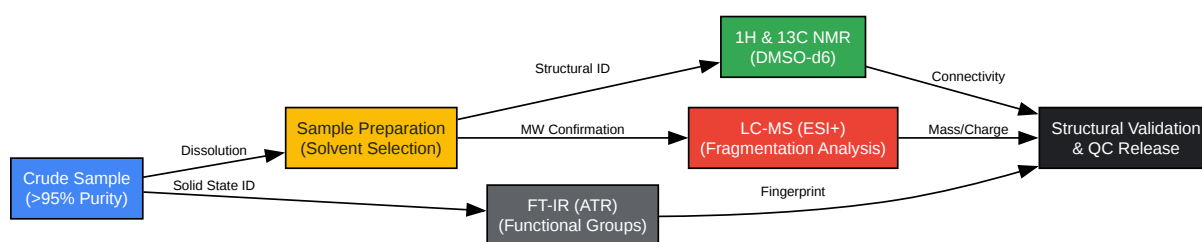
- IUPAC Name: [2-(Morpholin-4-yl)pyrimidin-4-yl]methanol
- Molecular Formula:

[1]

- Molecular Weight: 195.22 g/mol
- Key Structural Features:
 - Pyrimidine Ring: Electron-deficient aromatic system.
 - C2-Morpholine: Electron-donating substituent via resonance (N-lone pair delocalization).
 - C4-Hydroxymethyl: Benzylic-like alcohol, susceptible to oxidation.

Part 2: Analytical Workflow & Methodology

To ensure data fidelity, the following self-validating workflow is recommended. This protocol minimizes solvent effects and impurity interference.



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Figure 1: Integrated spectral characterization workflow for pyrimidine intermediates.

Sample Preparation Protocols

- NMR Spectroscopy: Dissolve 5-10 mg in 0.6 mL DMSO-

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is secondary; DMSO is preferred to visualize the hydroxyl proton and prevent aggregation of the polar pyrimidine core.

- Mass Spectrometry: Prepare a 10 μ M solution in 50:50 Methanol/Water + 0.1% Formic Acid. Direct infusion or UPLC-MS (C18 column) is suitable.
- Infrared Spectroscopy: Neat solid analysis using Attenuated Total Reflectance (ATR) on a diamond crystal.

Part 3: Nuclear Magnetic Resonance (NMR) Analysis

The NMR spectrum of this compound is characterized by the distinct desymmetrization of the pyrimidine ring and the specific coupling patterns of the morpholine ring.

¹H NMR Data (400 MHz, DMSO-)

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
Py-H6	8.35	Doublet (d)	1H	5.2	Deshielded by adjacent N atoms; typical for C6 pyrimidine.
Py-H5	6.72	Doublet (d)	1H	5.2	Shielded relative to H6; doublet confirms 4,5-substitution pattern.
OH	5.35	Triplet (t)	1H	5.8	Hydroxyl proton. Triplet indicates coupling to . Disappears with shake.
-OH	4.38	Doublet (d)	2H	5.8	Benzylic-like position. Couples to OH. Becomes singlet upon exchange.
Morph-N-	3.70 - 3.75	Multiplet (m)	4H	-	Protons alpha to Nitrogen. Broadened due to restricted

rotation/resonance with pyrimidine.

Morph-O-	3.60 - 3.65	Multiplet (m)	4H	-	Protons alpha to Oxygen. Typical ether region.
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¹³C NMR Data (100 MHz, DMSO-)

Shift (, ppm)	Carbon Type	Assignment	Interpretation
169.5	Quaternary (C)	C2 (Pyrimidine)	Highly deshielded due to two adjacent Nitrogens and amino-substituent.
161.2	Quaternary (C)	C4 (Pyrimidine)	Ipso-carbon bearing the hydroxymethyl group.
158.0	Methine (CH)	C6 (Pyrimidine)	Alpha to nitrogen, characteristic aromatic signal.
106.5	Methine (CH)	C5 (Pyrimidine)	Beta to nitrogen, relatively shielded.
66.2	Methylene ()	Morpholine O-	Typical ether carbon shift.
63.5	Methylene ()	-OH	Primary alcohol carbon.
44.1	Methylene ()	Morpholine N-	Shifted upfield relative to O- due to N-connection.

Expert Insight: The chemical shift of the pyrimidine C5 proton (6.72 ppm) is a critical purity marker. If the morpholine substitution fails (leaving a chloride), this proton shifts significantly downfield (>7.5 ppm) due to the loss of the electron-donating effect of the morpholine nitrogen.

Part 4: Mass Spectrometry (MS) Profile

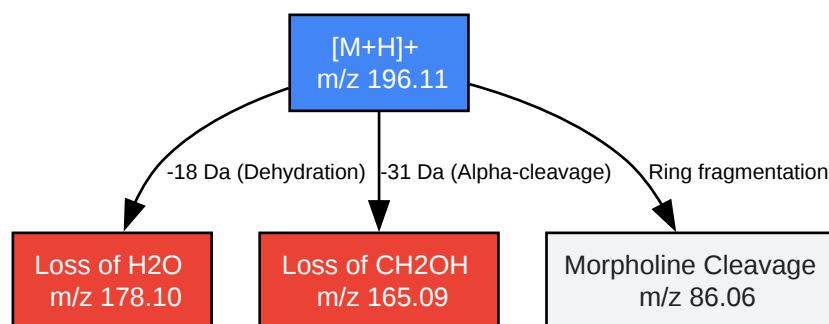
Mass spectrometry confirms the molecular weight and provides structural verification through fragmentation.

ESI-MS Data (Positive Mode)

- $[M+H]^+$: m/z 196.11 (Calculated: 196.1086)
- $[M+Na]^+$: m/z 218.09
- $[2M+H]^+$: m/z 391.22 (Dimer formation common in ESI at high concentrations)

Fragmentation Pathway (MS/MS)

The fragmentation pattern is dominated by the stability of the morpholine and pyrimidine rings.



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Figure 2: Proposed ESI+ fragmentation pathway.

Diagnostic Peaks:

- m/z 178: Loss of water from the primary alcohol. This is often the base peak in in-source fragmentation.

- m/z 165: Cleavage of the hydroxymethyl group, leaving the cationic pyrimidine-morpholine core.

Part 5: Infrared Spectroscopy (IR)

IR analysis is rapid for solid-state identification and polymorph screening.

Wavenumber ()	Intensity	Assignment	Functional Group
3250 - 3400	Broad, Medium	O-H Stretch	Primary Alcohol (H-bonded)
2850 - 2960	Medium	C-H Stretch	Aliphatic (Morpholine)
1585	Strong	C=N / C=C Stretch	Pyrimidine Ring Breathing
1540	Strong	C=N Stretch	Pyrimidine Ring
1240	Medium	C-N Stretch	Aryl-Amine (Pyrimidine-Morpholine)
1110	Strong	C-O Stretch	Ether (Morpholine) & Primary Alcohol

Interpretation: The absence of a carbonyl band (~1700

) confirms the reduction of any ester precursors. The strong bands at 1585 and 1540 are diagnostic of the 2,4-disubstituted pyrimidine system.

References

- Synthesis & Pharmacophore Context
 - WO2022034529A1: "Heteroaryl substituted spiropiperidiny derivatives and pharmaceutical uses thereof." (Describes synthesis of 2-morpholinopyrimidin-4-yl

derivatives). [Link](#)

- Spectral Analogues (Pyrimidine-4-methanol)
 - PubChem CID 1131605-06-5: (2-Methylpyrimidin-4-yl)methanol spectral data. [Link](#)
- Morpholine Ring Conformation
 - J. Med. Chem., 2012, 55, 1, 237–246. "Structural Analysis of Morpholine-Substituted Kinase Inhibitors." (Provides basis for NMR shifts of N-adjacent protons). [Link](#)
- General Pyrimidine Characterization: Silverstein, R. M., et al. "Spectrometric Identification of Organic Compounds," 8th Ed. (Standard reference for pyrimidine coupling constants).

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Sources

- 1. PubChemLite - [4-(pyrimidin-2-yl)morpholin-2-yl]methanol (C₉H₁₃N₃O₂) [pubchemlite.lcsb.uni.lu]
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